

Personal protective equipment for handling 3,5-Dinitropyridine

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Compound of Interest

Compound Name: 3,5-Dinitropyridine

Cat. No.: B058125

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Essential Safety and Handling Guide for 3,5-Dinitropyridine

This guide provides crucial safety and logistical information for the handling and disposal of **3,5-Dinitropyridine**, tailored for researchers, scientists, and drug development professionals. The following procedures are based on established safety protocols for hazardous chemical compounds and data from structurally similar substances due to the limited availability of a specific Safety Data Sheet (SDS) for **3,5-Dinitropyridine** itself. It is imperative to treat this compound with extreme caution.

Hazard Assessment

3,5-Dinitropyridine is a heterocyclic compound containing two nitro groups. While specific toxicity data is scarce, related dinitro- and chloro-dinitropyridine compounds are known to be highly toxic and hazardous. For instance, 2-Chloro-**3,5-dinitropyridine** is classified as fatal if swallowed and causes significant skin and eye irritation. Similarly, other pyridine derivatives are known to be harmful if swallowed, inhaled, or in contact with skin[1]. Therefore, **3,5-Dinitropyridine** must be handled as a particularly hazardous substance.

Hazard and Safety Data Summary

The following table summarizes key hazard information, primarily extrapolated from related pyridine compounds. This data should be used as a conservative guide for risk assessment.

Hazard Classification & Data	Details	Source/Analog Compound
Acute Toxicity	Fatal or toxic if swallowed.[2] Harmful in contact with skin or if inhaled.[3]	2-Chloro-3,5-dinitropyridine, 3-Nitropyridine
Skin Corrosion/Irritation	Causes skin irritation.	3,5-Dinitrobenzoic acid, 2-Chloro-3,5-dinitropyridine
Eye Damage/Irritation	Causes serious eye irritation or damage.[2]	N,N-dimethylpyridin-4-amine, 3,5-Dinitrobenzoic acid
Respiratory Irritation	May cause respiratory irritation.[3]	3-Nitropyridine, 3,5-Dinitrobenzoic acid
Storage Incompatibilities	Strong oxidizing agents, acids (especially nitric acid), and bases.[4]	Pyridine

Operational Plan: From Receipt to Disposal

A systematic approach is essential to ensure safety at every stage of handling **3,5-Dinitropyridine**.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure. The required level of protection depends on the specific task and potential for exposure[5].

- **Hand Protection:** Use chemical-resistant gloves. Butyl rubber or laminate film (PE/EVAL) gloves are recommended for robust protection against aromatic and nitro compounds[4][6]. Nitrile gloves may offer limited splash protection but are not recommended for prolonged contact[4]. Always check the manufacturer's glove compatibility chart.
- **Eye and Face Protection:** Chemical safety goggles are mandatory. In situations with a splash potential, a face shield must be worn in addition to goggles[5][6][7].

- **Respiratory Protection:** All work with solid or solutions of **3,5-Dinitropyridine** must be conducted within a certified chemical fume hood to control exposure to dust or vapors[4][7]. If a fume hood is not available or in case of its failure, a NIOSH-approved respirator with an organic vapor cartridge is required[7].
- **Protective Clothing:** A fully-buttoned lab coat is required for all procedures. For tasks with a higher risk of spills or significant contamination, a chemical-resistant apron or coveralls should be used[4][7]. Closed-toe shoes are mandatory.

Storage and Handling

Proper storage is critical to prevent accidents and degradation of the compound.

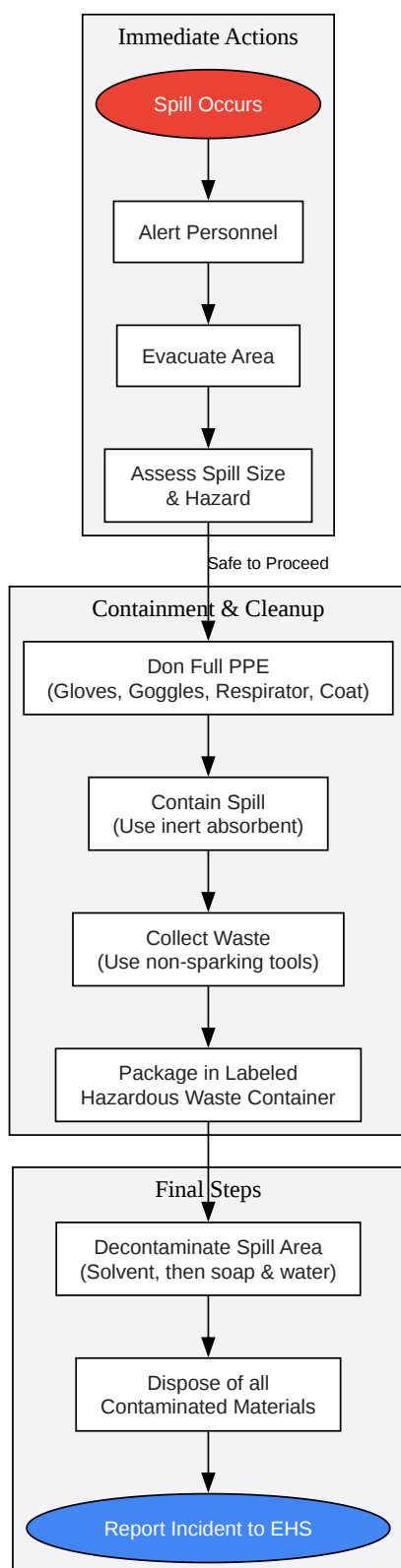
- **Storage:** Store **3,5-Dinitropyridine** in a tightly closed, clearly labeled container. The storage area should be a secured, cool, dry, and well-ventilated location, segregated from incompatible materials such as strong oxidizers, acids, and bases[4]. It should be protected from direct sunlight, heat, sparks, and any other sources of ignition[4].
- **Handling:** Always handle this compound within a properly functioning chemical fume hood[4]. Avoid generating dust. Do not eat, drink, or smoke in the handling area[2]. An emergency eyewash station and safety shower must be readily accessible within a 10-second travel distance[4][7].

Spill Management Protocol

Immediate and correct response to a spill is critical to prevent exposure and further contamination.

- **Evacuate and Ventilate:** Immediately alert others in the area and evacuate if necessary. Ensure the area is well-ventilated, typically by ensuring the fume hood is operational[7].
- **Containment:** For solid spills, carefully cover the material to avoid generating dust. For liquid spills, use an inert absorbent material like vermiculite or sand to contain the substance[7].
- **Collection:** Wearing appropriate PPE, carefully collect the absorbed or spilled material using non-sparking tools and place it into a clearly labeled, sealed container for hazardous waste[7].

- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water. All cleaning materials (wipes, absorbents) must also be collected and disposed of as hazardous waste^[7].



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Spill Response Workflow for **3,5-Dinitropyridine**.

Waste Disposal Plan

Chemical waste must be managed in accordance with all local, state, and federal regulations.

- **Waste Segregation and Collection:** All waste containing **3,5-Dinitropyridine**, including pure compound, contaminated solutions, and disposable labware (e.g., gloves, wipes, pipette tips), must be collected in a dedicated hazardous waste container[1][8]. Do not mix this waste with other waste streams[8].
- **Container Labeling:** The waste container must be made of a compatible material, be kept closed, and be clearly labeled with "Hazardous Waste," the full chemical name "**3,5-Dinitropyridine**," and the associated hazard warnings[8].
- **Storage of Waste:** Store the sealed waste container in a designated and secure hazardous waste accumulation area, away from incompatible materials[8].
- **Final Disposal:** Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. The recommended disposal method for such compounds is typically high-temperature incineration at a permitted facility[7].

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